

Introduction: The Significance of (S)-2-(1-Aminoethyl)phenol in Drug Development

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Compound of Interest

Compound Name: (S)-2-(1-Aminoethyl)phenol

CAS No.: 133511-37-2

Cat. No.: B140323

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(S)-2-(1-Aminoethyl)phenol is a chiral amine derivative of significant interest in the pharmaceutical and chemical research sectors. As a versatile chiral building block, it serves as a crucial intermediate in the synthesis of a wide array of bioactive molecules and complex organic compounds.^[1] Its structure, featuring a phenolic hydroxyl group, a primary amine, and a stereocenter, makes it a valuable precursor for developing therapeutics, particularly in the field of neuropharmacology.^[1]

Understanding the solubility of this compound in various organic solvents is paramount for its effective use in synthesis, purification, and formulation. Solubility dictates the choice of reaction media, impacts crystallization and isolation procedures, and is a critical parameter in developing viable drug delivery systems. This guide, intended for researchers, scientists, and drug development professionals, provides a comprehensive framework for understanding, predicting, and experimentally determining the solubility of **(S)-2-(1-Aminoethyl)phenol**.

Part 1: A Theoretical Framework for Predicting Solubility

Predicting solubility begins with a thorough analysis of the solute's molecular structure and its potential interactions with different solvents. The principle of "like dissolves like" serves as a foundational guideline, suggesting that substances with similar intermolecular forces are more likely to be miscible.[2]

Molecular Structure Analysis of (S)-2-(1-Aminoethyl)phenol

The solubility behavior of **(S)-2-(1-Aminoethyl)phenol** is governed by the interplay of its distinct functional groups:

- **Phenolic Hydroxyl (-OH) Group:** This group is polar and capable of acting as both a hydrogen bond donor and acceptor. It is also weakly acidic.
- **Amino (-NH₂) Group:** This primary amine is basic and acts as a strong hydrogen bond donor and acceptor.
- **Aromatic Benzene Ring:** The phenyl group is non-polar and contributes to van der Waals interactions (specifically, dispersion forces).
- **Ethyl Side Chain:** The short alkyl chain is non-polar.
- **Chirality:** The molecule possesses a stereocenter at the benzylic carbon, which can influence crystal lattice energy and, consequently, solubility, although this effect is often subtle compared to the impact of the functional groups.

The presence of both polar, hydrogen-bonding groups (-OH, -NH₂) and a non-polar aromatic ring makes **(S)-2-(1-Aminoethyl)phenol** an amphiphilic molecule. Its solubility will therefore be highly dependent on the balance of polar and non-polar characteristics of the solvent.

Hansen Solubility Parameters (HSP): A Quantitative Approach

To move beyond the qualitative "like dissolves like" rule, Hansen Solubility Parameters (HSP) provide a more quantitative method for predicting solubility.[3] HSP theory posits that the total cohesive energy of a substance can be divided into three components, representing different types of intermolecular forces:

- δD (Dispersion): Energy from atomic dispersion forces.
- δP (Polar): Energy from dipolar intermolecular forces.
- δH (Hydrogen Bonding): Energy from hydrogen bonds.

The principle is that substances with similar HSP values are likely to be soluble in one another.

[4] While the specific HSP values for **(S)-2-(1-Aminoethyl)phenol** are not published, we can estimate its characteristics. Given its structure, it would be expected to have moderate-to-high δP and δH values due to the amine and hydroxyl groups, and a moderate δD value from the aromatic ring.

A solvent is considered a "good" solvent for a particular solute if the "distance" (R_a) between their HSP values in 3D space is small. A smaller R_a indicates higher affinity.

Table 1: Hansen Solubility Parameters for Common Organic Solvents[5]

Solvent	δD (MPa $^{1/2}$)	δP (MPa $^{1/2}$)	δH (MPa $^{1/2}$)
Non-Polar Solvents			
n-Hexane	14.9	0.0	0.0
Toluene	18.0	1.4	2.0
Diethyl Ether	14.5	2.9	4.6
Polar Aprotic Solvents			
Acetone	15.5	10.4	7.0
Ethyl Acetate	15.8	5.3	7.2
Tetrahydrofuran (THF)	16.8	5.7	8.0
Acetonitrile	15.3	18.0	6.1
Dimethyl Sulfoxide (DMSO)	18.4	16.4	10.2
Polar Protic Solvents			
Methanol	14.7	12.3	22.3
Ethanol	15.8	8.8	19.4
2-Propanol (IPA)	15.8	6.1	16.4
Water	15.5	16.0	42.3

Based on this framework, **(S)-2-(1-Aminoethyl)phenol** is predicted to have high solubility in polar protic solvents like methanol and ethanol, and polar aprotic solvents like DMSO, due to strong hydrogen bonding and polar interactions. Its solubility is expected to be lower in non-polar solvents like hexane and toluene.

Part 2: Experimental Determination of Solubility

While theoretical predictions are valuable, empirical measurement is essential for obtaining accurate solubility data. The "shake-flask" method is the gold-standard technique for determining equilibrium solubility due to its reliability and simplicity.[\[6\]](#)

Protocol: Equilibrium Solubility Determination via the Shake-Flask Method

This protocol is designed as a self-validating system to ensure thermodynamic equilibrium is reached and accurately measured.^[7]^[8]

Objective: To determine the saturation solubility of **(S)-2-(1-Aminoethyl)phenol** in a given organic solvent at a controlled temperature.

Materials:

- **(S)-2-(1-Aminoethyl)phenol** (solid, high purity)
- Selected organic solvent (analytical grade)
- Scintillation vials or sealed flasks
- Orbital shaker with temperature control
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE for organic solvents)
- Calibrated analytical balance
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) or UV-Vis Spectrophotometer

Procedure:

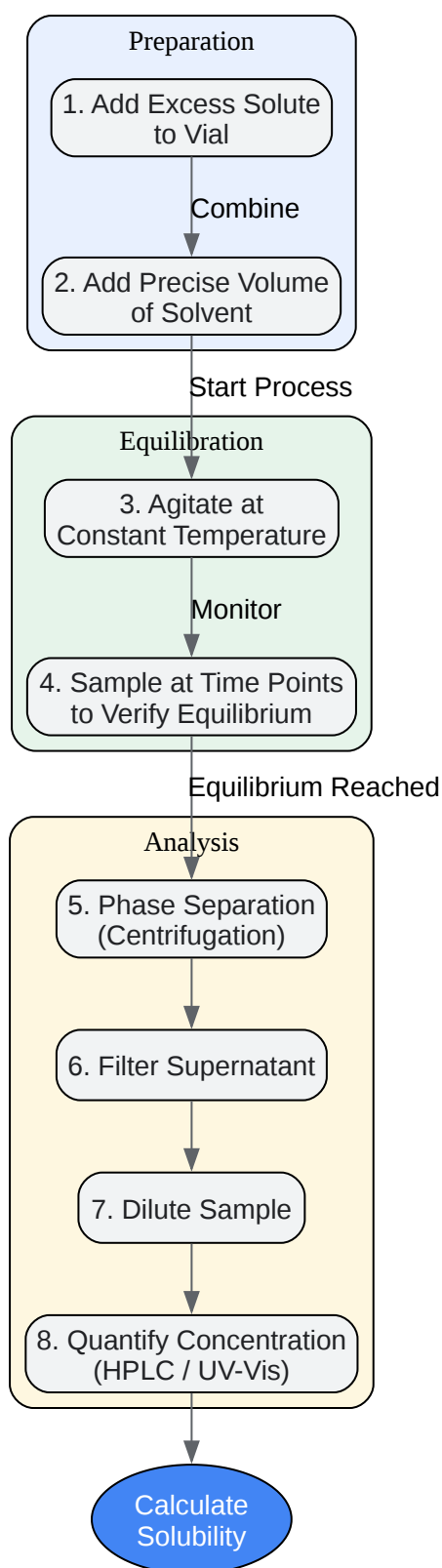
- Preparation: Add an excess amount of solid **(S)-2-(1-Aminoethyl)phenol** to a vial. The key is to ensure undissolved solid remains at the end of the experiment, confirming saturation.^[7]
- Solvent Addition: Add a precise volume of the chosen organic solvent to the vial.
- Equilibration: Securely cap the vials and place them in an orbital shaker set to a constant temperature (e.g., 25 °C ± 0.5 °C). Agitate at a moderate speed for a predetermined time

(typically 24-48 hours) to ensure equilibrium is reached.[7]

- **Equilibrium Verification:** To confirm that equilibrium has been established, take samples at multiple time points (e.g., 24, 48, and 72 hours). Equilibrium is reached when the concentration of subsequent samples does not change significantly (e.g., by <5%).[9]
- **Phase Separation:** After equilibration, allow the vials to stand undisturbed to let the excess solid settle. Then, centrifuge the vials at high speed to pellet the remaining solid.[6]
- **Sample Collection:** Carefully withdraw a clear aliquot of the supernatant. Immediately filter the sample through a syringe filter compatible with the solvent to remove any microscopic particulates.
- **Dilution:** Accurately dilute the filtered sample with the solvent to a concentration that falls within the linear range of the analytical instrument's calibration curve.
- **Quantification:** Analyze the concentration of the diluted sample using a validated HPLC or UV-Vis method.
- **Calculation:** Calculate the original solubility in mg/mL or mol/L, accounting for the dilution factor. The experiment should be performed in triplicate to ensure reproducibility.[8]

Visualization of the Experimental Workflow

The following diagram illustrates the logical flow of the shake-flask solubility determination protocol.



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Caption: Workflow for Equilibrium Solubility Measurement.

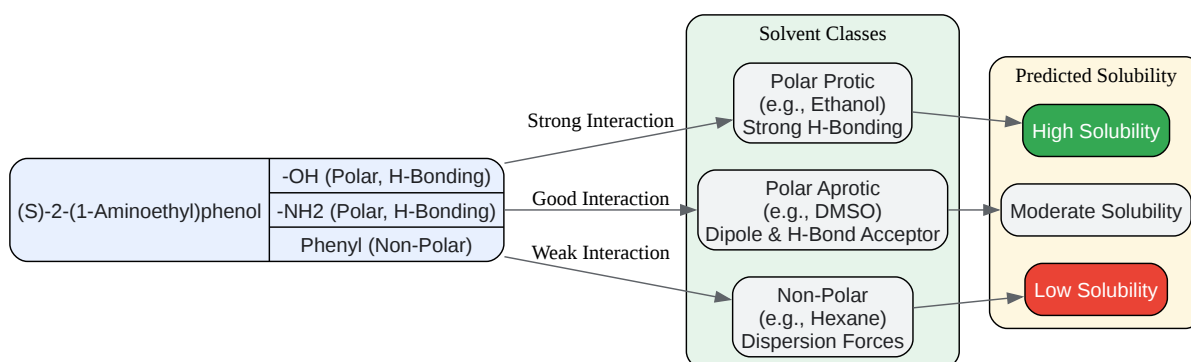
Part 3: Key Factors Influencing Solubility

Solvent Polarity and Functional Group Interactions

The solubility of **(S)-2-(1-Aminoethyl)phenol** across different solvent classes can be predicted based on its structure.

- **Polar Protic Solvents** (e.g., Methanol, Ethanol): These solvents can engage in strong hydrogen bonding with both the hydroxyl and amino groups of the solute. High solubility is expected.
- **Polar Aprotic Solvents** (e.g., DMSO, Acetonitrile): These solvents can act as hydrogen bond acceptors and have significant dipole moments, allowing for favorable interactions. DMSO is an excellent solvent for many phenolic and amine-containing compounds.^[10]
- **Non-Polar Solvents** (e.g., Hexane, Toluene): These solvents primarily interact through weak dispersion forces. The strong intermolecular hydrogen bonds within the **(S)-2-(1-Aminoethyl)phenol** crystal lattice are much stronger than any potential solute-solvent interactions, leading to very low expected solubility.

The logical relationship between molecular features and solubility is visualized below.



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Caption: Structure-Solubility Relationship.

Effect of Temperature

For most solid solutes, the dissolution process is endothermic, meaning solubility increases with temperature.^[11] This is because the added thermal energy helps overcome the crystal lattice energy of the solid and promotes mixing. For phenolic compounds, temperature can be a particularly effective tool to increase solubility.^[12] However, it is crucial to be aware of potential degradation at elevated temperatures, especially for complex organic molecules.^[13] Any solubility study should therefore be conducted at a well-defined and controlled temperature.

Part 4: Hypothetical Data and Applications

While specific experimental data for **(S)-2-(1-Aminoethyl)phenol** is not available in the literature, the following table illustrates how results from the described protocol should be presented. This hypothetical data is based on the theoretical predictions discussed.

Table 2: Hypothetical Solubility of **(S)-2-(1-Aminoethyl)phenol** at 25 °C

Solvent	Solvent Class	Predicted Solubility (mg/mL)	Predicted Molar Solubility (mol/L)
Methanol	Polar Protic	> 200	> 1.46
Ethanol	Polar Protic	~150	~1.09
Dimethyl Sulfoxide (DMSO)	Polar Aprotic	> 200	> 1.46
Acetone	Polar Aprotic	~50	~0.36
Ethyl Acetate	Polar Aprotic	~20	~0.15
Toluene	Non-Polar	< 1	< 0.007
n-Hexane	Non-Polar	< 0.1	< 0.0007

Note: Molecular Weight of **(S)-2-(1-Aminoethyl)phenol** = 137.18 g/mol .[\[14\]](#)

This data is invaluable for:

- Process Chemistry: Selecting appropriate solvents for reactions to ensure all reagents remain in solution.
- Crystallization: Identifying suitable solvent/anti-solvent systems for purification. For example, a compound highly soluble in methanol but poorly soluble in toluene might be crystallized by dissolving it in hot methanol and adding toluene as an anti-solvent.
- Formulation Science: Choosing excipients and solvent systems for creating stable liquid formulations for preclinical studies.

Conclusion

A comprehensive understanding of the solubility of **(S)-2-(1-Aminoethyl)phenol** is essential for its effective application in pharmaceutical development. This guide has provided a dual approach for researchers: a theoretical framework for predicting solubility based on molecular structure and Hansen Solubility Parameters, and a detailed, practical protocol for its experimental determination using the gold-standard shake-flask method. By systematically analyzing solvent-solute interactions and carefully controlling experimental variables like temperature, scientists can generate the reliable data needed to optimize synthetic routes, streamline purification processes, and accelerate the development of new chemical entities.

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